

An In-depth Technical Guide to (E)-3-Formylbut-2-enyl acetate

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Compound of Interest

Compound Name: 2-Formylbut-2-enyl acetate

Cat. No.: B15344578

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For Researchers, Scientists, and Drug Development Professionals

Abstract

(E)-3-Formylbut-2-enyl acetate, also known as 3-formylcrotyl acetate, is a bifunctional organic compound with potential applications in organic synthesis and as a bioactive agent. This technical guide provides a comprehensive review of the available scientific literature, focusing on its chemical properties, synthesis, and reported biological activities. This document aims to serve as a foundational resource for researchers and professionals in drug development and related scientific fields by presenting consolidated data, detailed experimental protocols, and visualizations of key chemical processes. While the synthesis of this compound is well-documented in patent literature, detailed studies on its biological activity, particularly its potential antimicrobial and antifungal properties, are limited in publicly accessible scientific literature.

Chemical Identity and Properties

(E)-3-Formylbut-2-enyl acetate is an α,β -unsaturated aldehyde and an enol acetate. The "(E)" designation refers to the stereochemistry of the double bond.

Synonyms: 3-Formylcrotyl acetate, (E)-4-Acetoxy-2-methyl-2-butenal, γ -Acetoxytiglic aldehyde.

Table 1: Physicochemical Properties of (E)-3-Formylbut-2-enyl acetate

Property	Value	Source
CAS Number	26586-02-7	[1][2]
Molecular Formula	C ₇ H ₁₀ O ₃	[1][2]
Molecular Weight	142.15 g/mol	[1][2]
IUPAC Name	(2E)-4-(acetyloxy)-2-methylbut-2-enal	N/A
Boiling Point	52-55 °C @ 2 Torr	[3]
Vapor Pressure	0.0586 mmHg at 25°C	[3]

Synthesis of (E)-3-Formylbut-2-enyl acetate

The synthesis of (E)-3-Formylbut-2-enyl acetate has been approached through several synthetic routes. The most prominent methods found in the literature are hydroformylation of a diacetate precursor and the allyl rearrangement of a hydroxy-butenal derivative.

Hydroformylation of 3,4-Diacetoxy-1-butene

A significant industrial method for the synthesis of (E)-3-formylbut-2-enyl acetate involves the hydroformylation of 3,4-diacetoxy-1-butene (also referred to as 1-vinylethylene diacetate).[4][5] This process introduces a formyl group to the alkene.

Experimental Protocol:

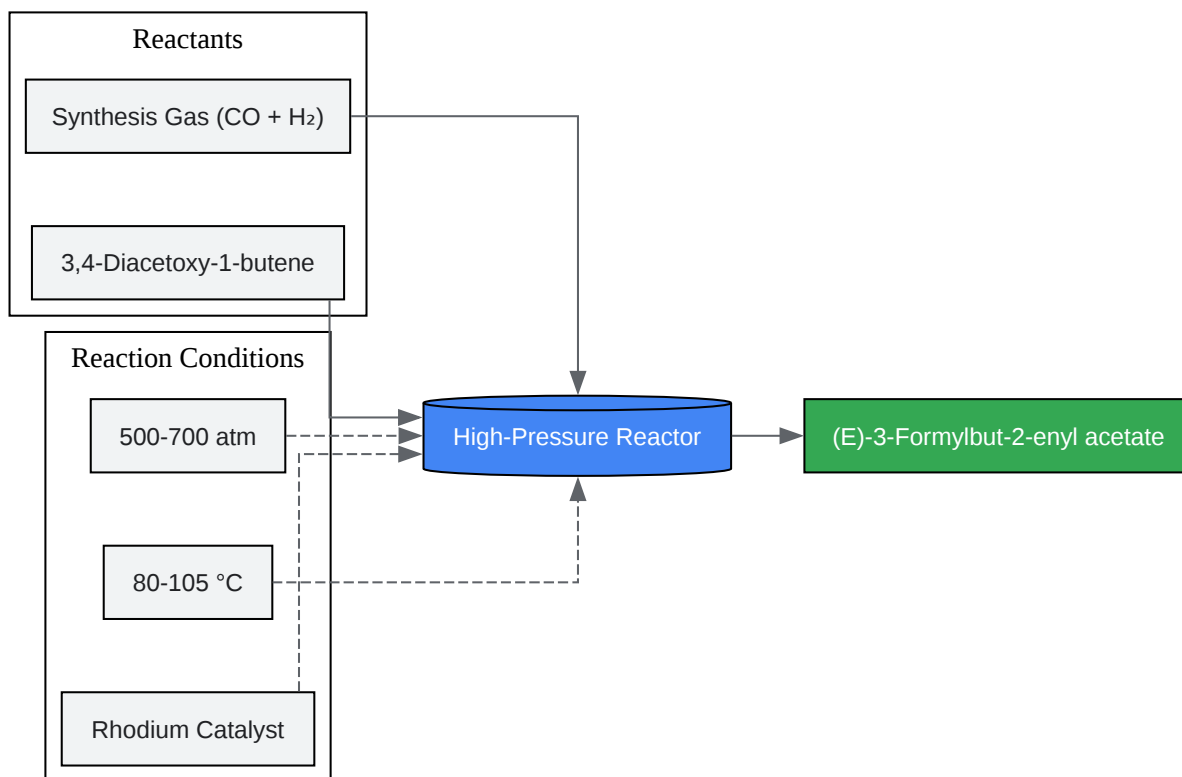
- Reactants: 3,4-diacetoxy-1-butene, synthesis gas (a mixture of carbon monoxide and hydrogen).
- Catalyst: Rhodium-based catalysts, such as rhodium carbonyl complexes.[4]
- Reaction Conditions:
 - Temperature: 80–105 °C.[4]
 - Pressure: 500–700 atm.[4]

- Procedure: The reaction is typically carried out in a high-pressure reactor. 3,4-diacetoxy-1-butene is charged into the reactor with the rhodium catalyst. The reactor is then pressurized with synthesis gas and heated to the specified temperature. The reaction progress can be monitored by techniques such as gas chromatography.
- Yield: Regioselectivities of up to 80% have been reported for the formation of the branched aldehyde.[\[4\]](#)

Table 2: Quantitative Data for Hydroformylation Synthesis

Parameter	Value	Source
Starting Material	3,4-diacetoxy-1-butene	[4] [5]
Catalyst	Rhodium carbonyl complexes	[4]
Temperature	80–105 °C	[4]
Pressure	500–700 atm	[4]
Regioselectivity	Up to 80%	[4]

Diagram 1: Hydroformylation Synthesis Workflow



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Caption: Workflow for the synthesis of (E)-3-Formylbut-2-enyl acetate via hydroformylation.

Allyl Rearrangement

Another method for preparing β -formyl-crotyl alcohol esters involves the allyl rearrangement of the corresponding carboxylic acid ester of 2-formyl-2-hydroxy-but-3-ene or its acetal/aclyate derivatives.^[6] This reaction is typically catalyzed by copper compounds.

Experimental Protocol:

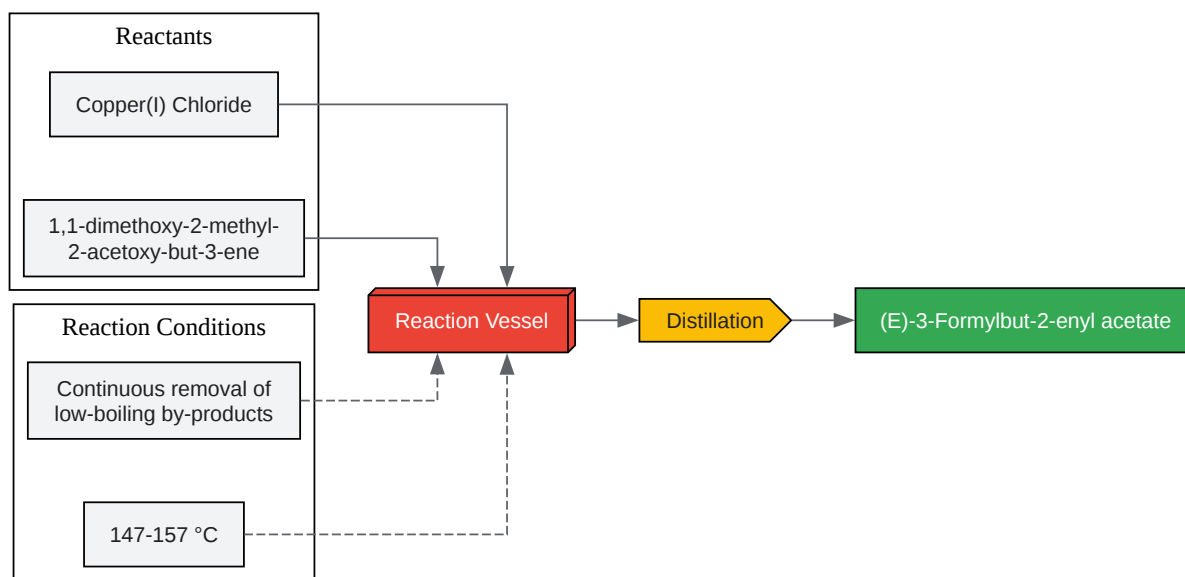
- Starting Material: 1,1-dimethoxy-2-methyl-2-acetoxy-but-3-ene (an acetal of the starting material).^[6]

- Catalyst: Copper(I) chloride or Copper(II) acetate.[6]
- Reaction Conditions:
 - Temperature: 147-157 °C.[6]
 - Pressure: The reaction can be carried out at atmospheric or reduced pressure to facilitate the removal of low-boiling by-products.[6]
- Procedure: The starting material and the copper catalyst are heated with stirring. Low-boiling by-products formed during the reaction are continuously removed by distillation. The reaction progress is monitored by the rise in reaction temperature. The product is then isolated by distillation of the reaction mixture.
- Yield: Yields of up to 81.4% have been reported.[6]

Table 3: Quantitative Data for Allyl Rearrangement Synthesis

Parameter	Value	Source
Starting Material	1,1-dimethoxy-2-methyl-2-acetoxy-but-3-ene	[6]
Catalyst	Copper(I) chloride	[6]
Temperature	147-157 °C	[6]
Yield	81.4%	[6]

Diagram 2: Allyl Rearrangement Synthesis Workflow



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Caption: Workflow for the synthesis of (E)-3-Formylbut-2-enyl acetate via allyl rearrangement.

Biological Activity

The presence of an α,β -unsaturated aldehyde moiety in (E)-3-Formylbut-2-enyl acetate suggests potential biological activity, as this functional group is known to be reactive and is found in many natural and synthetic bioactive compounds.

Antimicrobial and Antifungal Activity

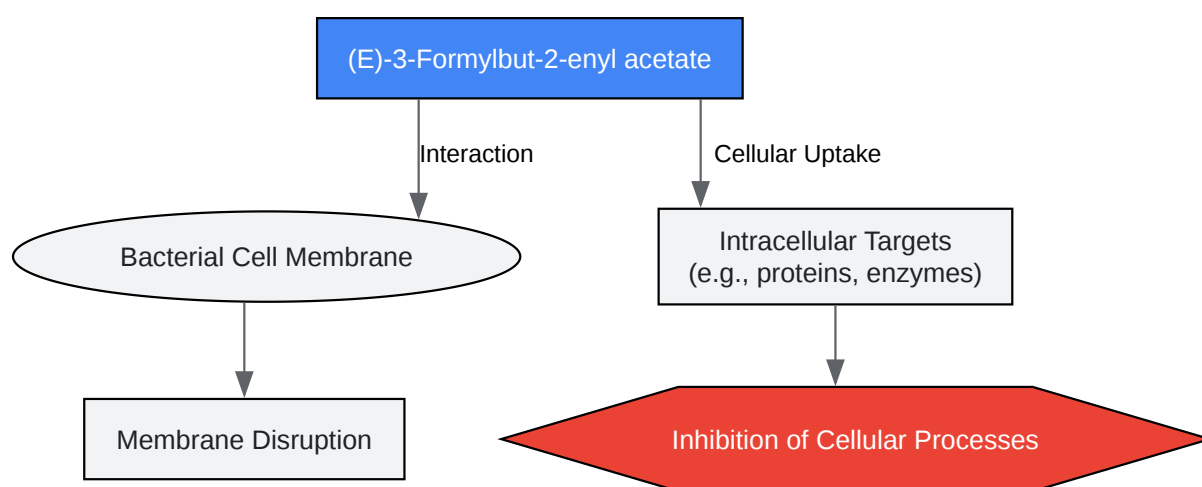
While preliminary sources suggest that 3-formylcrotyl acetate may possess antimicrobial and antifungal properties, a comprehensive search of the scientific literature did not yield specific studies that have quantitatively evaluated these activities for this particular compound.

However, the broader class of α,β -unsaturated aldehydes has been reported to exhibit antimicrobial activity against a range of bacteria, yeasts, and fungi.[7] The germistatic and

germicidal activities are influenced by the structure of the aldehyde.[7] It is hypothesized that these compounds can disrupt the cell membrane and interact with intracellular targets.[8] Similarly, organic acid esters, in combination with aldehydes, have been investigated for their antimicrobial effects.[9]

Given the structural features of (E)-3-Formylbut-2-enyl acetate, it is a candidate for further investigation in this area.

Diagram 3: Postulated Mechanism of Antimicrobial Action



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Caption: Postulated mechanism of antimicrobial action for α,β -unsaturated aldehydes.

Conclusion

(E)-3-Formylbut-2-enyl acetate is a readily synthesizable compound with established industrial routes to its production, primarily for applications in fine chemical synthesis. Its bifunctional nature makes it a versatile intermediate. While its structural features suggest potential as a bioactive agent, particularly in the antimicrobial and antifungal realms, there is a notable lack of published research detailing these properties. This represents a significant opportunity for future investigation. Researchers in drug development may find this compound to be a valuable starting point for the design and synthesis of novel therapeutic agents. The detailed synthetic protocols and compiled physicochemical data in this guide provide a solid foundation for such

endeavors. Further studies are warranted to elucidate the full biological potential of (E)-3-Formylbut-2-enyl acetate.

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